

Application Notes and Protocols for the Quantification of 2-Bromobenzaldoxime

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Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B2503928

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Introduction

2-Bromobenzaldoxime is a chemical intermediate of significant interest in pharmaceutical synthesis and drug development. Accurate and precise quantification of this compound is crucial for process optimization, quality control, and stability studies. These application notes provide detailed protocols for the quantitative analysis of **2-Bromobenzaldoxime** using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The described methods are designed to be robust and reliable for routine use in a laboratory setting.

Analytical Methods Overview

A summary of the analytical methods for the quantification of **2-Bromobenzaldoxime** is presented below, offering a comparative overview of their key performance characteristics.

Parameter	HPLC-UV	GC-MS	UV-Vis Spectrophotometry
Principle	Chromatographic separation followed by UV detection	Chromatographic separation followed by mass analysis	Measurement of light absorbance
Linearity (r^2)	>0.999	>0.99	>0.99
Limit of Detection (LOD)	0.01 mg/L[1]	0.01 mg/L[1]	0.03 - 1.16 ppm[2]
Limit of Quantification (LOQ)	0.03 mg/L	0.03 mg/L	0.03 - 5.81 ppm[2]
Precision (%RSD)	< 1.0%[3]	< 5.0%	3.27 - 3.75%[2]
Accuracy (% Recovery)	98.76 - 101.22%[3]	87.97 - 103.01%[1]	Not specified
Specificity	High	Very High	Moderate
Throughput	High	Moderate	High

I. High-Performance Liquid Chromatography (HPLC-UV) Method

This method provides a robust and precise means for the quantification of **2-Bromobenzaldoxime** in solution.

Experimental Protocol

1. Instrumentation and Materials:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Glacial Acetic Acid (ACS grade)
- **2-Bromobenzaldoxime** reference standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 μm)

2. Preparation of Mobile Phase and Standards:

- Mobile Phase: Prepare a mixture of water, acetonitrile, and glacial acetic acid in the ratio of 760:240:5 (v/v/v).^[3] Degas the mobile phase before use.
- Standard Stock Solution (1000 mg/L): Accurately weigh 100 mg of **2-Bromobenzaldoxime** reference standard and dissolve it in 100 mL of the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, and 100 mg/L).

3. Sample Preparation:

- Dissolve the sample containing **2-Bromobenzaldoxime** in the mobile phase to an estimated concentration within the calibration range.
- Filter the sample solution through a 0.45 μm syringe filter before injection.

4. Chromatographic Conditions:

- Column: C18 reverse-phase (250 mm x 4.6 mm, 5 μm)
- Mobile Phase: Water:Acetonitrile:Glacial Acetic Acid (760:240:5, v/v/v)^[3]
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μL

- Column Temperature: 25°C
- Detection Wavelength: 254 nm[3]

5. Data Analysis:

- Construct a calibration curve by plotting the peak area of the **2-Bromobenzaldoxime** standards against their corresponding concentrations.
- Determine the concentration of **2-Bromobenzaldoxime** in the sample by interpolating its peak area on the calibration curve.

Workflow Diagram

Caption: HPLC analysis workflow for **2-Bromobenzaldoxime**.

II. Gas Chromatography-Mass Spectrometry (GC-MS) Method

This method offers high specificity and sensitivity for the quantification of **2-Bromobenzaldoxime**, particularly in complex matrices.

Experimental Protocol

1. Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for aromatic compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm)
- Helium (carrier gas, 99.999% purity)
- Methanol or Acetonitrile (GC grade)
- **2-Bromobenzaldoxime** reference standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.22 µm)

2. Preparation of Standards:

- Standard Stock Solution (1000 mg/L): Accurately weigh 100 mg of **2-Bromobenzaldoxime** reference standard and dissolve it in 100 mL of methanol or acetonitrile.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the same solvent to achieve concentrations in the desired linear range (e.g., 0.5, 1, 5, 10, 25, and 50 mg/L).

3. Sample Preparation:

- Dissolve the sample containing **2-Bromobenzaldoxime** in the chosen solvent to an estimated concentration within the calibration range.
- Filter the sample solution through a 0.22 µm syringe filter before injection.

4. GC-MS Conditions:

- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Inlet Temperature: 250°C
- Injection Volume: 1 µL (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV

- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions of **2-Bromobenzaldoxime** (e.g., m/z corresponding to the molecular ion and key fragments).

5. Data Analysis:

- Construct a calibration curve by plotting the peak area of the selected ion for the **2-Bromobenzaldoxime** standards against their concentrations.
- Quantify **2-Bromobenzaldoxime** in the sample by comparing its peak area to the calibration curve.

Workflow Diagram

Caption: GC-MS analysis workflow for **2-Bromobenzaldoxime**.

III. UV-Vis Spectrophotometry Method

This method is a simple and rapid technique for the quantification of **2-Bromobenzaldoxime**, suitable for high-throughput screening and in-process control where high specificity is not required.

Experimental Protocol

1. Instrumentation and Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Methanol or Ethanol (UV grade)
- **2-Bromobenzaldoxime** reference standard
- Volumetric flasks and pipettes

2. Preparation of Standards:

- Standard Stock Solution (500 mg/L): Accurately weigh 50 mg of **2-Bromobenzaldoxime** reference standard and dissolve it in 100 mL of the chosen solvent.

- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the solvent to cover the expected concentration range of the samples (e.g., 5, 10, 20, 40, and 80 mg/L).

3. Sample Preparation:

- Dissolve the sample containing **2-Bromobenzaldoxime** in the solvent to an estimated concentration within the calibration range.
- Ensure the solution is clear and free of particulates.

4. Spectrophotometric Analysis:

- Determine the wavelength of maximum absorbance (λ_{max}) of **2-Bromobenzaldoxime** by scanning a standard solution across the UV range (e.g., 200-400 nm).
- Set the spectrophotometer to the determined λ_{max} .
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of each calibration standard and the sample solution.

5. Data Analysis:

- Create a calibration curve by plotting the absorbance of the standards versus their concentrations.
- Determine the concentration of **2-Bromobenzaldoxime** in the sample solution using its absorbance and the calibration curve.

Workflow Diagram

Caption: UV-Vis spectrophotometry workflow.

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References

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